

Chloro(isopropyl)silane CAS number lookup

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Compound of Interest

Compound Name: Chloro(isopropyl)silane

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An In-depth Technical Guide to Chloro(isopropyl)silane Derivatives

The term "**chloro(isopropyl)silane**" can be ambiguous as it does not fully specify the substituents on the silicon atom. In practice, it can refer to several commercially available and synthetically important compounds. This guide provides detailed information on four such derivatives: Chloro(dimethyl)isopropylsilane, Chlorodiethylisopropylsilane, Diisopropylchlorosilane, and Chloro(triisopropyl)silane. These compounds are valuable reagents in organic synthesis, primarily utilized as protecting groups for alcohols and in the preparation of other organosilicon compounds.

Chloro(dimethyl)isopropylsilane

This monosilane is a versatile organosilicon compound used in the synthesis of functionalized silanes and as a coupling agent to improve adhesion between organic and inorganic materials. [1] It plays a significant role in the production of sealants, adhesives, and coatings. [1]

Property	Value
CAS Number	3634-56-8[2]
Synonyms	DMIPSCI, Dimethylisopropylchlorosilane, Isopropyldimethylchlorosilane[2]
Molecular Formula	C ₅ H ₁₃ ClSi
Molecular Weight	136.70 g/mol
Boiling Point	109-110 °C at 738 mmHg
Density	0.869 g/mL at 25 °C
Refractive Index	n ₂₀ /D 1.416
Flash Point	15 °C (59 °F) - closed cup

Chlorodiethylisopropylsilane

A related organosilane with applications in organic synthesis.

Property	Value
CAS Number	107149-56-4
Synonyms	Diethylisopropylsilyl Chloride
Molecular Formula	C ₇ H ₁₇ ClSi
Molecular Weight	164.75 g/mol
Boiling Point	73 °C at 32 mmHg
Density	0.892 g/mL at 25 °C
Refractive Index	n ₂₀ /D 1.438
Flash Point	37.8 °C (100.0 °F) - closed cup

Diisopropylchlorosilane

This derivative is noted for its utility in intramolecular hydrosilylation reactions.

Property	Value
CAS Number	2227-29-4
Synonyms	Chlorodiisopropylsilane
Molecular Formula	C ₆ H ₁₅ ClSi
Molecular Weight	150.72 g/mol
Boiling Point	58-60 °C at 50 mmHg
Density	0.883 g/mL at 25 °C
Refractive Index	n ₂₀ /D 1.429
Flash Point	38 °C (100.4 °F) - closed cup

Chloro(triisopropyl)silane

Commonly known as TIPSCl, this is a sterically hindered organosilicon compound widely used as a protecting group for alcohols in organic synthesis.^[3] Its stability is intermediate between that of tert-butyldimethylsilyl (TBDMS) and tert-butyldiphenylsilyl (TBDPS) ethers under acidic conditions, and it exhibits greater stability than both under basic conditions.^[4]

Property	Value
CAS Number	13154-24-0
Synonyms	TIPSCl, Triisopropylchlorosilane, Triisopropylsilyl chloride[5]
Molecular Formula	C ₉ H ₂₁ ClSi[3]
Molecular Weight	192.80 g/mol [3]
Boiling Point	198 °C at 739 mmHg[3]
Density	0.901 g/mL at 25 °C[3]
Refractive Index	n _{20/D} 1.452[3]
Flash Point	62 °C (145 °F)[3]
Vapor Pressure	1.16 mmHg at 20 °C[3]

Experimental Protocols

Synthesis of Diisopropylchlorosilane

A common method for the synthesis of diisopropylchlorosilane involves the reaction of trichlorosilane with isopropylmagnesium chloride.[6] The following is a representative protocol adapted from patented procedures.

Reactants:

- Magnesium chips
- 2-Chloropropane
- Trichlorosilane
- Tetrahydrofuran (THF)
- n-Hexane

Procedure:

- Under a nitrogen atmosphere, a four-neck flask equipped with a mechanical stirrer, thermometer, reflux condenser, and a constant-pressure dropping funnel is charged with magnesium chips and a portion of THF.
- The mixture is heated to 40-65 °C to initiate the reaction.
- A solution of 2-chloropropane in THF is then added dropwise while maintaining the temperature at 40-65 °C.
- After the addition is complete, the reaction mixture is stirred at 40-65 °C for 0.5-3.0 hours to form isopropylmagnesium chloride.
- The mixture is then cooled to a temperature between -30 °C and -10 °C.
- A solution of trichlorosilane in n-hexane is added dropwise. This reaction is highly exothermic and results in the formation of a large amount of white solid.
- Following the addition, the mixture is allowed to react for an additional 0.5-3.0 hours.
- The reaction mixture is then subjected to suction filtration, and the filter cake is washed with n-hexane.
- The filtrates are combined, and the majority of the solvents are removed by concentration.
- The crude product is purified by rectification, collecting the fraction at 110-140 °C to yield diisopropylchlorosilane with a purity of 95.0%-99.0%.^[6]

Protection of a Primary Alcohol using Chloro(triisopropyl)silane (TIPSCI)

The protection of alcohols as their triisopropylsilyl ethers is a common procedure in multi-step organic synthesis.^{[4][7]} The following is a general method for the silylation of a primary alcohol.

Reactants and Reagents:

- Primary alcohol (1 mmol)
- Chloro(triisopropyl)silane (TIPSCI) (1.5–2 mmol)

- Imidazole (3–4 mmol)

Procedure:

- In a dry flask, the primary alcohol (1 mmol), imidazole (3–4 mmol), and Chloro(triisopropyl)silane (1.5–2 mmol) are added successively and mixed.[6]
- For a solvent-free reaction, the mixture can be irradiated with microwaves.[6]
- Alternatively, the reaction can be carried out in a solvent such as dichloromethane (DCM). To a 0.1 M solution of the alcohol in DCM at 0 °C, 2 equivalents of 2,6-lutidine are added, followed by 1.0 equivalent of the corresponding silyl triflate (prepared from TIPSCI). The reaction mixture is stirred at 0 °C for 15 minutes and then warmed to room temperature. After 2 hours, the reaction is quenched with an aqueous solution of NaHCO_3 . [3]
- The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Upon completion, the reaction mixture is worked up by extraction and purified by column chromatography to yield the triisopropylsilyl ether.

Visualizations



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Caption: Workflow for the protection of a primary alcohol using TIPSCI.

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